

MPTP Hydrochloride: A Technical Guide for Neurodegenerative Disease Research

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Compound of Interest

Compound Name: *MPTP hydrochloride*

Cat. No.: *B1662529*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine hydrochloride (**MPTP hydrochloride**), a potent and selective neurotoxin widely used in preclinical research to model Parkinson's disease. This document details its chemical properties, outlines experimental protocols for inducing parkinsonism in animal models, and illustrates the key signaling pathways involved in its neurotoxic mechanism.

Core Chemical and Physical Properties

MPTP hydrochloride is the hydrochloride salt of 1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine. Its CAS Registry Number is 23007-85-4^{[1][2][3]}. The quantitative chemical properties of **MPTP hydrochloride** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	23007-85-4	[1] [2]
Molecular Formula	C ₁₂ H ₁₅ N · HCl	
Molecular Weight	209.72 g/mol	
Appearance	White to off-white solid/powder	
Melting Point	249-254 °C	
Solubility	Soluble in water (100 mg/mL) and DMSO (23.86 mg/mL)	
Storage Temperature	2-8°C	

Mechanism of Neurotoxicity: Signaling Pathways

MPTP is a pro-toxin that, upon entering the brain, is metabolized into its active toxic form, 1-methyl-4-phenylpyridinium (MPP⁺). This conversion is primarily catalyzed by the enzyme monoamine oxidase B (MAO-B) located in glial cells. MPP⁺ is then selectively taken up by dopaminergic neurons via the dopamine transporter (DAT).

Once inside dopaminergic neurons, MPP⁺ accumulates in the mitochondria and inhibits Complex I of the electron transport chain. This inhibition leads to a cascade of detrimental events, including ATP depletion, the generation of reactive oxygen species (ROS), oxidative stress, and ultimately, apoptotic cell death of dopaminergic neurons in the substantia nigra.

The following diagram illustrates the key steps in the MPTP neurotoxic pathway.



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Caption: MPTP metabolic and neurotoxic pathway.

Experimental Protocols for Inducing Parkinsonism in Mice

The MPTP-induced mouse model is a cornerstone for studying Parkinson's disease pathogenesis and for the preclinical evaluation of novel therapeutics. The following protocol is a widely used method for inducing a consistent dopaminergic lesion.

Materials and Reagents

- **MPTP hydrochloride** (CAS 23007-85-4)
- Sterile saline (0.9% NaCl)
- C57BL/6 mice (male, 8-10 weeks old)
- Sterile syringes and needles (27-30 gauge)
- Appropriate personal protective equipment (PPE): lab coat, gloves, and safety glasses. Note: MPTP is a hazardous substance and should be handled with extreme caution in a designated area.

Dosing Regimen

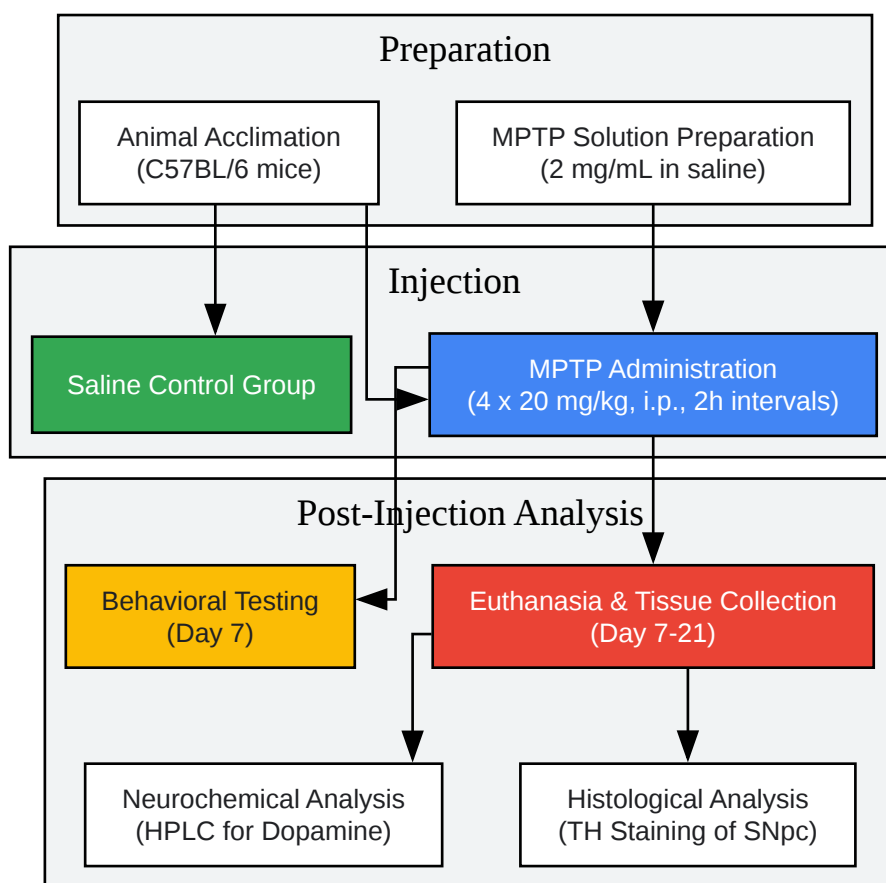
Several dosing regimens have been established. A common acute protocol involves multiple intraperitoneal (i.p.) injections over a single day to induce a significant and rapid loss of dopaminergic neurons.

- Preparation of MPTP Solution:
 - On the day of injection, dissolve **MPTP hydrochloride** in sterile saline to a final concentration of 2 mg/mL. This calculation should account for the hydrochloride salt. To achieve a dose of 20 mg/kg of free base MPTP, the administered dose of **MPTP hydrochloride** will be higher.
 - Filter-sterilize the solution using a 0.22 µm syringe filter.
- Administration:
 - Administer four i.p. injections of the MPTP solution (10 mL/kg body weight) at 2-hour intervals.
 - A control group of mice should receive equivalent volumes of sterile saline.

Post-Injection Monitoring and Analysis

- Monitor the animals closely for any signs of distress.
- Behavioral testing (e.g., rotarod, open field) can be performed 7 days post-injection to assess motor deficits.
- For neurochemical and histological analysis, animals are typically euthanized 7-21 days after the final MPTP injection.
- Striatal dopamine levels can be quantified using high-performance liquid chromatography (HPLC).
- The loss of dopaminergic neurons in the substantia nigra pars compacta (SNpc) can be assessed by tyrosine hydroxylase (TH) immunohistochemistry.

The following diagram outlines the general experimental workflow for the MPTP mouse model.



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Caption: Experimental workflow for the MPTP mouse model.

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